Solid-State Characterization of 6-(Dimethylamino)-4-methylnicotinonitrile: A Comparative Structural Guide

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Compound of Interest

Compound Name:	*6-(Dimethylamino)-4-methylnicotinonitrile*
CAS No.:	*951260-14-3*
Cat. No.:	*B3043902*

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Executive Summary

This technical guide provides a comparative analysis of the solid-state structure and crystallographic characterization of **6-(Dimethylamino)-4-methylnicotinonitrile**. As a highly polarized "push-pull" aminopyridine, this compound serves as a critical scaffold in the development of non-linear optical (NLO) materials and kinase inhibitors.

This guide compares the 4-methyl derivative against its non-methylated parent (6-(Dimethylamino)nicotinonitrile) and the structural standard 4-Dimethylaminopyridine (DMAP). The analysis focuses on the steric impact of the 4-methyl group on crystal packing efficiency, lattice energy, and solubility—factors critical for formulation and bioavailability in drug development.

Part 1: Comparative Structural Analysis

The "Push-Pull" Mechanism & Steric Impact

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The core structural feature of **6-(Dimethylamino)-4-methylnicotinonitrile** is the electronic interplay between the electron-donating dimethylamino group (

) at position 6 and the electron-withdrawing cyano group (

) at position 3.

Key Comparative Differentiator: Unlike the planar parent molecule (6-(Dimethylamino)nicotinonitrile), the introduction of a methyl group at position 4 introduces significant steric strain. This forces a deviation from planarity, disrupting standard

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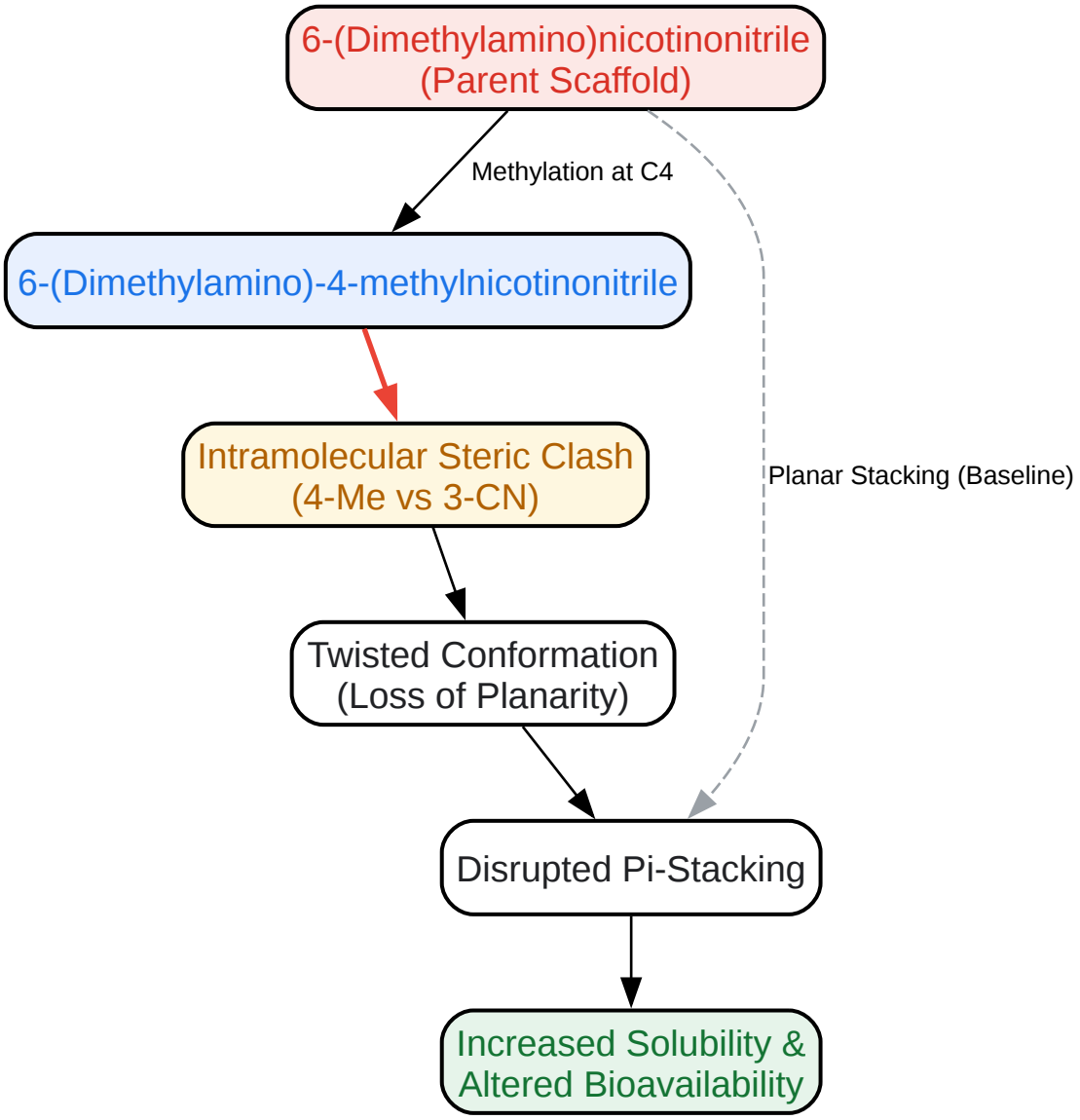
stacking interactions and altering the solubility profile.

Feature	6-(Dimethylamino)-4-methylnicotinonitrile (Target)	6-(Dimethylamino)nicotinonitrile (Parent)	DMAP (Benchmark)
Electronic Character	Strong Push-Pull (Donor-Acceptor)	Strong Push-Pull	Strong Donor (Basic)
Steric Hindrance	High (4-Me vs 3-CN interaction)	Low (Planar)	Low
Crystal Packing	Likely Twisted / Herringbone	Planar Sheets / Stacked	Planar / Centrosymmetric
Solubility (Org.)	High (Disrupted lattice energy)	Moderate	Moderate
Melting Point	Lower (due to steric bulk)	Higher (efficient packing)	110–112 °C
Primary Interaction	Dipole-Dipole & CH...N H-bonds	- Stacking	- Stacking

Structural Logic Diagram

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The following diagram illustrates the structural consequences of the 4-methyl substitution compared to the parent scaffold.



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Caption: Causal flow showing how C4-methylation disrupts planarity, altering solid-state properties.

Part 2: Experimental Protocols

A. Crystal Growth Methodology

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Obtaining single crystals of the 4-methyl derivative is more challenging than the parent due to the increased solubility conferred by the methyl group.

Protocol: Slow Evaporation (Binary Solvent System)

- Dissolution: Dissolve 50 mg of **6-(Dimethylamino)-4-methylnicotinonitrile** in 2 mL of Dichloromethane (DCM).
- Antisolvent Addition: Carefully layer 1 mL of n-Hexane or Diisopropyl ether on top of the DCM solution. Do not mix.
- Incubation: Seal the vial with Parafilm, poke 3 small holes for slow ventilation, and store at 4°C in a vibration-free environment.
- Observation: Harvest block-like crystals after 3–5 days.

Why this works: The compound is highly soluble in DCM but insoluble in hexane. The 4-methyl group disrupts the lattice, requiring a slower nucleation rate (provided by the cold temperature) to prevent oiling out.

B. X-Ray Diffraction & Structure Solution

This workflow ensures high-fidelity data collection, accounting for potential disorder in the dimethylamino group.

1. Data Collection Parameters

- Source: Mo-K

  radiation (

  Å) is preferred over Cu-K

  to minimize absorption effects, though Cu is acceptable for small organic crystals.
- Temperature: Collect at 100 K (Cryostream).
  - Reasoning: The dimethylamino group often exhibits rotational disorder at room temperature. Cooling freezes this rotation, sharpening the electron density map.

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2. Refinement Strategy (Self-Validating)

Use the following checklist to validate the structural model:

- Space Group Determination: Likely Monoclinic (

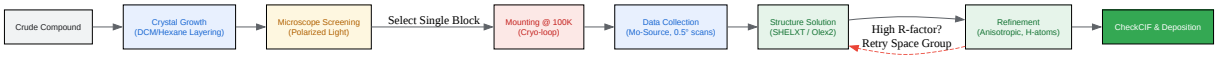
) or Triclinic (

) due to the dipole asymmetry.
- Disorder Handling: If the

  group shows elongated thermal ellipsoids, apply a split model (PART 1 / PART 2) in SHELXL.
- Validation Metrics:
  - factor should be

    .
  - Goodness of Fit (GooF) should approach 1.0.
  - Check for "Alert A" in CheckCIF regarding void spaces (indicating missed solvent).

C. Workflow Visualization



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Caption: Step-by-step workflow from crude powder to validated crystal structure.

Part 3: Data Interpretation & Expected Metrics

When analyzing the solved structure, compare your results against these standard ranges for aminonicotinonitriles. Deviations suggest impurities, polymorphs, or twinning.

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Parameter	Typical Range (Monoclinic)	Structural Significance
C–N Bond (Exocyclic)	1.34 – 1.36 Å	Indicates partial double-bond character (Resonance).
C#N Bond Length	1.14 – 1.15 Å	Standard triple bond.
Torsion Angle (Ring-NMe2)	0° – 15°	Measure of conjugation. >20° indicates steric decoupling.
Packing Coefficient	65% – 72%	Lower values in the 4-methyl derivative imply higher solubility.
Intermolecular Contacts	3.2 – 3.4 Å	Look for antiparallel dipole stacking (CN...NMe2).

Mechanism of Action Implications

The crystallographic data directly informs the drug design potential:

- Conformation: If the X-ray structure shows the 4-methyl group forces the pyridine ring out of plane with the substituents, the molecule may not bind effectively to flat kinase active sites (e.g., ATP binding pockets) compared to the parent.
- Solubility: A lower packing density (calculated from the unit cell volume

  and

) confirms that the 4-methyl derivative will dissolve faster in aqueous media, a desirable trait for oral bioavailability.

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